

Preclinical Efficacy of 10-1074: A Technical Guide

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Compound of Interest

Compound Name: ST1074

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This technical guide provides an in-depth overview of the preclinical efficacy of 10-1074, a potent broadly neutralizing antibody (bNAb) targeting the human immunodeficiency virus type 1 (HIV-1). The document summarizes key quantitative data from in vitro and in vivo studies, details the experimental protocols utilized in these evaluations, and presents visual representations of the underlying mechanisms and workflows.

Quantitative Efficacy Data

The preclinical efficacy of 10-1074 has been demonstrated across a range of assays and models. The following tables summarize the key quantitative findings.

Table 1: In Vitro Neutralization Efficacy of 10-1074

HIV-1 Strain Panel	Number of Strains	Assay Type	Efficacy Metric	Mean Value	Reference
Global Panel (13 subtypes)	306	TZM-bl Pseudovirus Neutralization	IC80	0.18 µg/mL (for 60.5% of strains)	[1]
Clade B Panel	26	TZM-bl Pseudovirus Neutralization	IC80	0.13 µg/mL (for 88.5% of strains)	[1]
Primary Isolates (US & Germany)	179	TZM-bl Primary Isolate Neutralization	IC80	0.67 µg/mL (for 77.7% of cultures)	[1]

Table 2: In Vivo Efficacy of 10-1074 in HIV-1 Infected Humans (Phase 1 Clinical Trial)

Study Population	Dose	Primary Outcome	Mean Reduction in Viremia	Reference
Viremic Individuals (10-1074-sensitive strains)	30 mg/kg (single intravenous infusion)	Change in plasma HIV-1 RNA levels	1.52 log ₁₀ copies/mL	[1] [2]

Table 3: Preclinical In Vivo Efficacy of 10-1074 in SHIV-Infected Rhesus Macaques

Animal Model	Challenge Virus	10-1074 Administration	Outcome	Key Finding	Reference
Rhesus Macaques	SHIV-SF162P3	Single subcutaneous injection	Protection against repeated penile exposures	Durable protection for up to 19 weeks.[3]	[3]
Rhesus Macaques	SHIV-SF162P3	Single intravenous infusion	Therapeutic suppression of chronic infection	Rapid and precipitous decline of plasma viremia to undetectable levels.[4]	[4]
Rhesus Macaques	SHIV-AD8-EO	Combination with 3BNC117	Post-exposure prophylaxis	Induced long-lasting virus control.	[3]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of preclinical findings. This section outlines the key experimental protocols used to evaluate the efficacy of 10-1074.

TZM-bl Neutralization Assay

This assay is the standard method for quantifying the in vitro neutralizing activity of antibodies against HIV-1.

Objective: To determine the concentration of 10-1074 required to inhibit 50% (IC50) or 80% (IC80) of viral entry into target cells.

Methodology:

- **Cell Line:** TZM-bl cells, a HeLa cell line engineered to express CD4, CCR5, and CXCR4, and containing integrated reporter genes for firefly luciferase and β -galactosidase under the control of the HIV-1 long terminal repeat (LTR), are used as the target cells.[1]
- **Virus Production:** HIV-1 Env-pseudotyped viruses are generated by co-transfecting 293T cells with an Env-expressing plasmid and an Env-deficient HIV-1 backbone vector carrying a luciferase reporter gene.[5]
- **Neutralization Reaction:** Serial dilutions of 10-1074 are incubated with a fixed amount of pseudovirus for 1 hour at 37°C.
- **Infection:** The antibody-virus mixture is then added to the TZM-bl cells.
- **Readout:** After 48 hours of incubation, the cells are lysed, and luciferase activity is measured. The reduction in luciferase expression in the presence of the antibody, compared to the virus-only control, indicates the level of neutralization.[1]
- **Data Analysis:** The IC50 and IC80 values are calculated by fitting the dose-response curves to a nonlinear regression model.

SHIV-Infected Rhesus Macaque Model

This in vivo model is critical for evaluating the protective and therapeutic efficacy of anti-HIV-1 antibodies in a primate system that closely mimics human infection.

Objective: To assess the ability of 10-1074 to prevent infection (prophylaxis) or control viral replication (therapy) in rhesus macaques challenged with a simian-human immunodeficiency virus (SHIV).

Methodology:

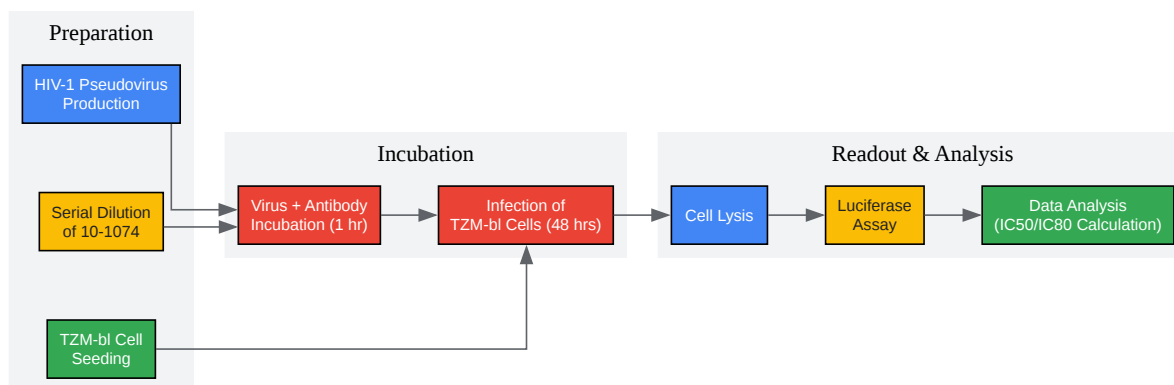
- **Animal Model:** Adult Indian-origin rhesus macaques (*Macaca mulatta*) are used. Animals are typically screened to exclude those with specific MHC class I alleles that may influence viral control.[4]
- **Challenge Virus:** A pathogenic SHIV, such as SHIV-SF162P3 or SHIV-AD8-EO, is used for infection. These viruses use the HIV-1 envelope for entry, making them relevant for testing

HIV-1-specific antibodies.[3][4]

- Antibody Administration:
 - Prophylaxis studies: A single dose of 10-1074 is administered subcutaneously or intravenously prior to viral challenge.[3]
 - Therapeutic studies: The antibody is infused into chronically infected animals.[4]
- Viral Challenge:
 - Prophylaxis studies: Animals are subjected to repeated low-dose or a single high-dose mucosal (e.g., penile, vaginal, or rectal) or intravenous challenge with SHIV.[3][4]
- Monitoring:
 - Plasma Viral Load: Plasma viral RNA is quantified regularly using real-time RT-PCR to monitor infection and the effect of the antibody.[3]
 - Antibody Concentration: Serum levels of 10-1074 are measured over time using neutralization assays or ELISA to determine its pharmacokinetics.[1]
 - Immune Responses: Host immune responses, such as Gag-specific T lymphocyte responses, may also be monitored.[4]
- Data Analysis: Efficacy is determined by comparing the infection rates, peak viral loads, and time to viral rebound between the 10-1074-treated group and a control group.

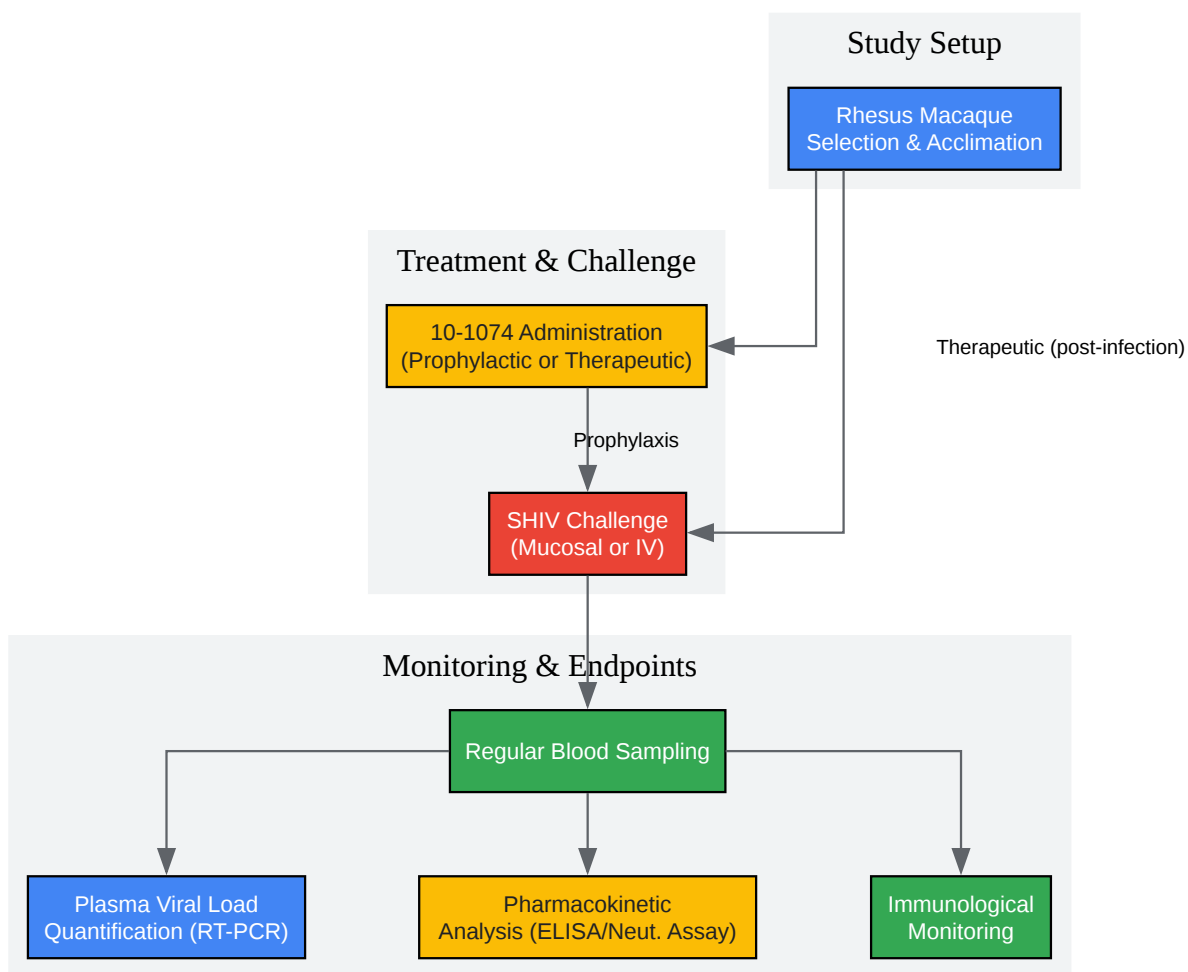
Visualizations: Workflows and Mechanisms

The following diagrams illustrate the key processes and mechanisms involved in the preclinical evaluation of 10-1074.



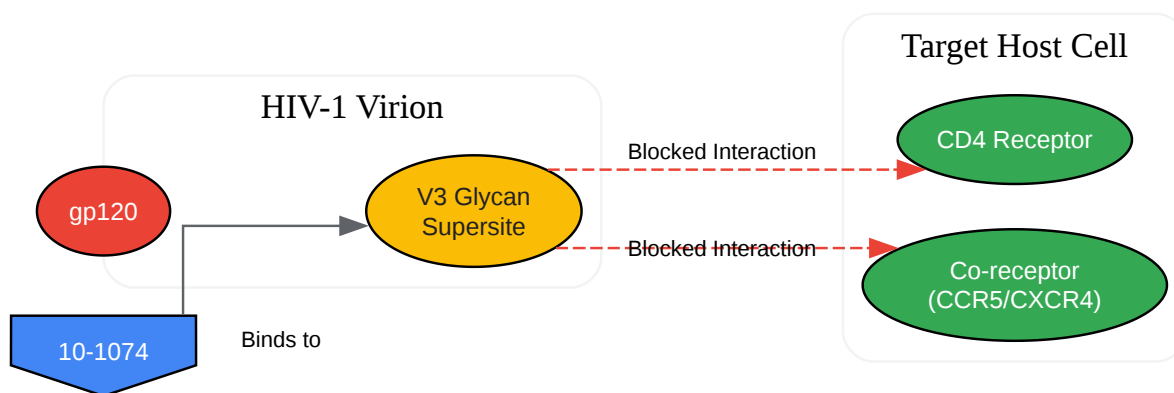
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TZM-bl Neutralization Assay Workflow



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In Vivo SHIV-Macaque Efficacy Study Workflow



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Mechanism of Action: 10-1074 Blocks Viral Entry

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References

- 1. hiv.lanl.gov [hiv.lanl.gov]
- 2. biorxiv.org [biorxiv.org]
- 3. Durable protection against repeated penile exposures to simian-human immunodeficiency virus by broadly neutralizing antibodies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Therapeutic Efficacy of Potent Neutralizing HIV-1-Specific Monoclonal Antibodies in SHIV-Infected Rhesus Monkeys - PMC [pmc.ncbi.nlm.nih.gov]
- 5. journals.asm.org [journals.asm.org]
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